

An In-depth Technical Guide to the Synthesis of Azido-PEG10-CH₂CO₂-NHS

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Compound of Interest

Compound Name: Azido-PEG10-CH₂CO₂-NHS

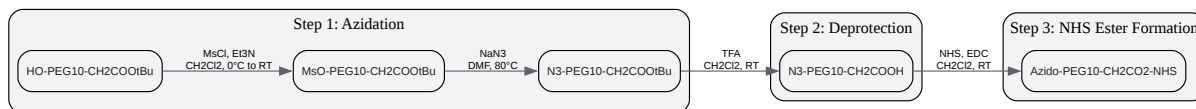
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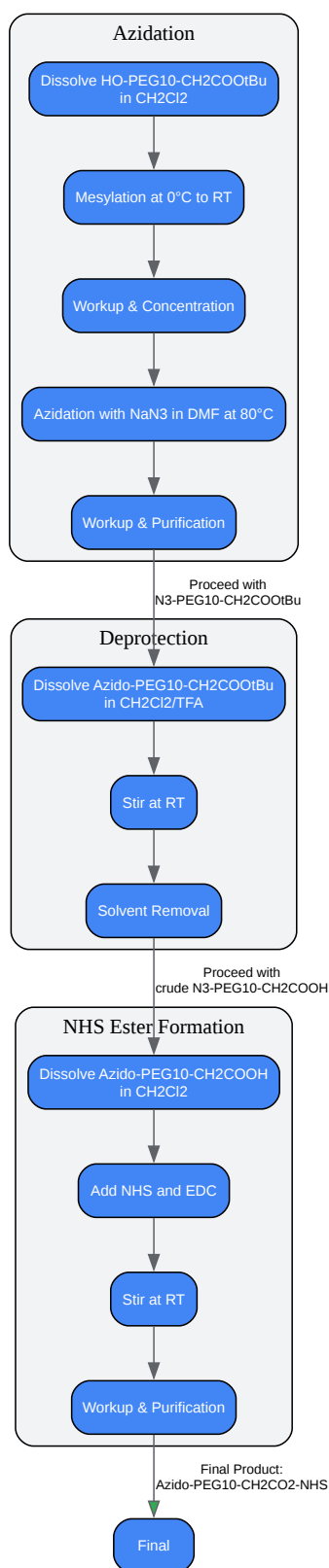
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This technical guide provides a comprehensive overview of the synthesis of **Azido-PEG10-CH₂CO₂-NHS**, a heterobifunctional linker widely utilized by researchers, scientists, and drug development professionals. This linker contains an azide moiety for "click" chemistry applications and an N-hydroxysuccinimide (NHS) ester for facile conjugation to primary amines. This document outlines the synthetic pathway, detailed experimental protocols, and relevant quantitative data.

Synthetic Pathway Overview

The synthesis of **Azido-PEG10-CH₂CO₂-NHS** is a multi-step process that begins with a protected polyethylene glycol (PEG) derivative. The overall strategy involves the introduction of the azide functionality at one terminus and the generation of a reactive NHS ester at the other. The general synthetic scheme is illustrated below.





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